Application Note: Synthesis of But-2-ynyl-cyclohexyl-amine via A3 Coupling

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Compound of Interest

Compound Name:	*But-2-ynyl-cyclohexyl-amine*
CAS No.:	*111831-93-7*
Cat. No.:	*B2493964*

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Executive Summary

This application note details the protocol for synthesizing N-cyclohexylbut-2-yn-1-amine using the A3 Coupling Reaction (Aldehyde-Alkyne-Amine). This multicomponent reaction (MCR) offers a convergent, atom-economical route to propargylamines, which are critical pharmacophores in neurodegenerative drug discovery (e.g., Rasagiline analogues).

Unlike standard A3 couplings that utilize liquid alkynes (e.g., phenylacetylene), this protocol addresses the specific challenge of using Propyne, a gas at room temperature (bp -23.2°C). We provide two validated methods for introducing the alkyne: using a commercially available THF solution (Method A) and condensing the gaseous reagent (Method B).

Key Reaction Parameters

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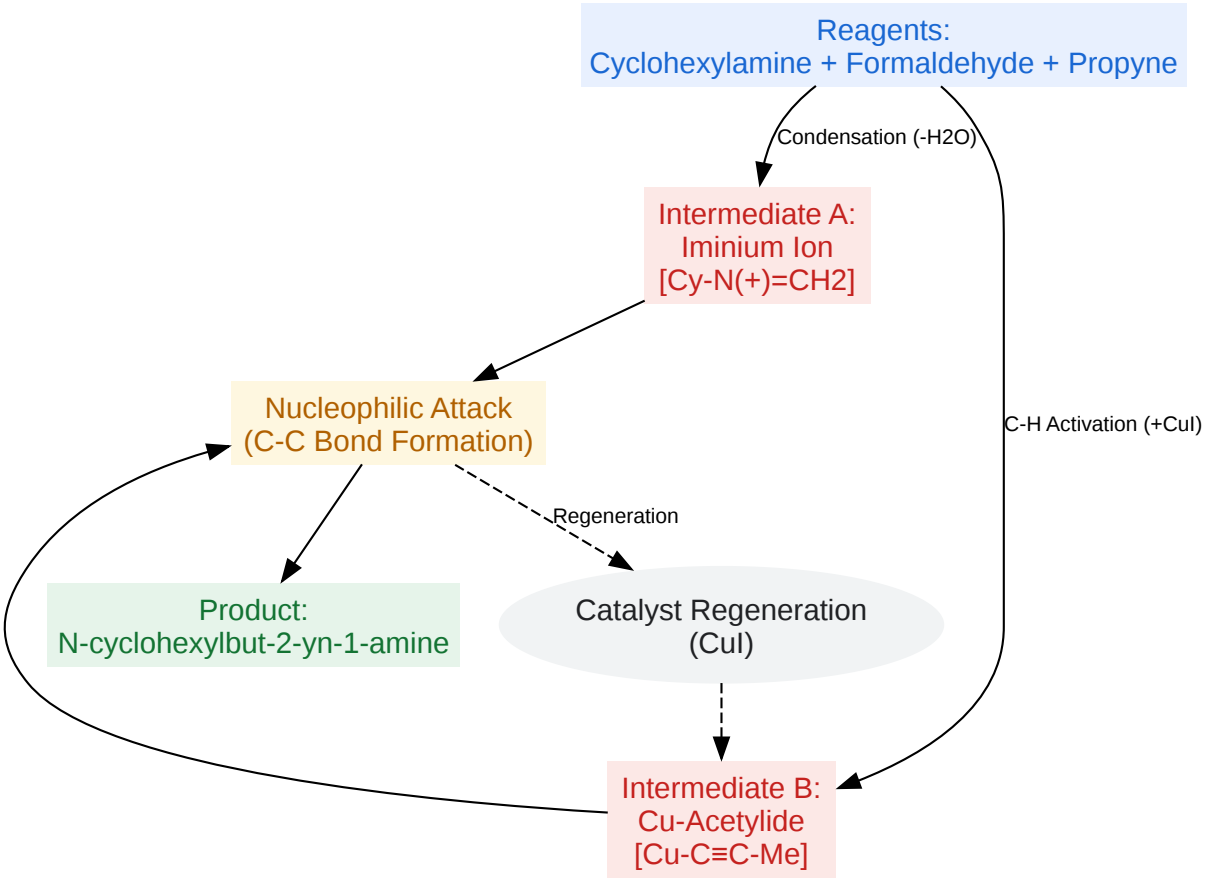
Parameter	Specification
Reaction Type	Copper(I)-Catalyzed A3 Coupling
Limiting Reagent	Cyclohexylamine
Catalyst	Copper(I) Iodide (CuI)
Alkyne Source	Propyne (Solution or Gas)
Formaldehyde Source	Paraformaldehyde (Solid)
Solvent	1,4-Dioxane (or THF/Dioxane mix)
Temperature	90–100 °C (Sealed Tube)
Typical Yield	85–92%

Scientific Background & Mechanism[2]

The A3 coupling proceeds via a dual-activation mechanism. The transition metal catalyst (CuI) activates the terminal alkyne C-H bond to form a metal-acetylide species. Simultaneously, the amine and aldehyde condense in situ to form a reactive iminium ion. The metal-acetylide then performs a nucleophilic attack on the iminium ion to generate the propargylamine.

Mechanistic Pathway (DOT Visualization)

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Figure 1: Mechanistic pathway of the Copper-catalyzed A3 coupling reaction.

Experimental Protocol

Reagents and Materials

- Cyclohexylamine (Reagent Grade, >99%)
- Paraformaldehyde (Reagent Grade, powder)
- Propyne:

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  - Option A: 1.0 M Solution in THF (Recommended for safety/ease).
  - Option B: Propyne gas cylinder (Requires condensing setup).
- Copper(I) Iodide (CuI) (99.9%)
- 1,4-Dioxane (Anhydrous)
- Equipment: Heavy-walled pressure tube (Ace Glass or equivalent) with Teflon screw cap, magnetic stir bar, oil bath, shield.

Safety Warning (Critical)

- Propyne is extremely flammable and forms explosive mixtures with air.
- Pressure Hazard: Heating volatile solvents and reagents in a sealed tube generates significant pressure. Use rated pressure vessels and blast shields.
- Metal Acetylides: Do not use copper or silver fittings on gas lines; CuI in the reactor is safe, but dry copper acetylides in piping are explosive.

Detailed Procedure

Step 1: Reactor Charging

- Oven-dry a 50 mL heavy-walled pressure tube and a magnetic stir bar.
- Add Copper(I) Iodide (190 mg, 1.0 mmol, 10 mol%).
- Add Paraformaldehyde (360 mg, 12.0 mmol, 1.2 equiv based on monomer).
- Add Cyclohexylamine (1.15 mL, 10.0 mmol, 1.0 equiv).
- Add 1,4-Dioxane (10 mL).

Step 2: Addition of Propyne

Method A: Using Propyne Solution (Recommended)

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- Add Propyne solution (1.0 M in THF) (15.0 mL, 15.0 mmol, 1.5 equiv) directly to the pressure tube.
- Note: The solvent volume increases here; the Dioxane/THF mix is suitable for the reaction.

Method B: Using Propyne Gas

- Cool the pressure tube in a Dry Ice/Acetone bath (-78 °C).
- Connect the Propyne gas cylinder via a needle and slowly bubble/condense the gas into the mixture.
- Condense approximately 0.6–0.8 mL of liquid Propyne (approx. 15 mmol) into the tube.
- Keep the tube at -78 °C while sealing.

Step 3: Reaction[1][2]

- Seal the pressure tube tightly with the Teflon screw cap.
- Place the tube behind a blast shield.
- Heat the reaction mixture to 100 °C in an oil bath with vigorous stirring.
- Maintain heating for 12–16 hours. The solid paraformaldehyde should dissolve, and the mixture will turn dark brown/orange.

Step 4: Work-up

- Cool the reaction mixture to room temperature.
- Carefully open the seal (venting any excess pressure in a fume hood).
- Dilute the mixture with Ethyl Acetate (50 mL).
- Filter the mixture through a small pad of Celite to remove the copper catalyst. Rinse the pad with Ethyl Acetate.
- Wash the filtrate with Water (2 x 30 mL) and Brine (1 x 30 mL).

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- Dry the organic layer over anhydrous Na_2SO_4.
- Concentrate under reduced pressure to obtain the crude oil.

Step 5: Purification

- Purify by flash column chromatography on silica gel.
- Eluent: Hexanes:Ethyl Acetate (Gradient 9:1 to 4:1).
- Collect fractions containing the product (monitor by TLC, stain with $KMnO_4$ or Iodine; product is an amine and will likely streak slightly).

Characterization Data (Expected)

The following data corresponds to the structural features of N-cyclohexylbut-2-yn-1-amine.

- Physical State: Pale yellow to colorless oil.
- ^1H NMR (400 MHz, $CDCl_3$):
  - 3.38 (s, 2H, N-CH_2-C≡C). Singlet indicates the methylene bridge.
  - 2.55 (m, 1H, N-CH-Cy). Methine proton of the cyclohexyl ring.
  - 1.80 (t, J = 2.4 Hz, 3H, C≡C-CH_3). Methyl group coupled to the methylene across the triple bond (long-range coupling).
  - 1.90–1.05 (m, 10H, Cyclohexyl CH_2).
- ^{13}C NMR (100 MHz, $CDCl_3$):
  - 78.5, 76.2 (Alkyne C≡C).
  - 53.5 (N-CH-Cy).
  - 35.8 (N-CH_2-C≡C).
  - 33.5, 26.2, 25.0 (Cyclohexyl CH_2).
  - 3.5 (Alkyne-CH_3).[3]

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- Mass Spectrometry (ESI+): Calculated for $C_{10}H_{17}N$ $[M+H]^+$: 152.14. Found: 152.1.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Yield (<50%)	Loss of Propyne (leakage)	Ensure pressure tube seal is perfect; use Teflon tape if necessary. Weigh tube before/after heating to check mass loss.
Glaser Coupling (Dimer)	Presence of Oxygen	Degas solvents with Nitrogen/Argon before use. Ensure inert atmosphere during setup.
Incomplete Conversion	Old Paraformaldehyde	Use fresh Paraformaldehyde or depolymerize slightly by heating with solvent before adding amine.
Product Streaking on TLC	Amine interaction with Silica	Add 1% Triethylamine to the chromatography eluent.

References

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- General Review on Propargylamines: Peshkov, V. A., Pereshivko, O. P., & Van der Eycken, E. V. (2012). A walk around A3-coupling. Chemical Society Reviews.

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